

Standard Operating Procedure: Disposal of 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

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Compound of Interest

Compound Name: 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

Cat. No.: B1336502

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This document provides detailed procedures for the safe and compliant disposal of **2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid**, a dipeptide commonly known as L-Lysyl-L-Valine (Lys-Val). This guidance is intended for laboratory personnel, including researchers, scientists, and drug development professionals.

Hazard Assessment and Identification

L-Lysyl-L-Valine is a dipeptide composed of the amino acids lysine and valine. Based on available safety data for the compound and its components, it is not classified as a hazardous substance.^{[1][2]} The hydrochloride salt form is not considered dangerous goods for transport.^[2] However, as with any laboratory chemical, it should be handled with care, following standard good laboratory practices. The toxicological properties have not been exhaustively investigated, and it is prudent to minimize exposure.

Compound Data

The following table summarizes key quantitative data for L-Lysyl-L-Valine.

Property	Value	Source
IUPAC Name	(2S)-2-[[[(2S)-2,6-diaminohexanoyl]amino]-3-methylbutanoic acid	PubChem
Molecular Formula	C ₁₁ H ₂₃ N ₃ O ₃	PubChem[3]
Molecular Weight	245.32 g/mol	PubChem[3]
Physical Description	Solid	Human Metabolome Database[3]
Computed XLogP3	-3.6	PubChem[3]
Hydrogen Bond Donor Count	4	PubChem[3]
Hydrogen Bond Acceptor Count	5	PubChem[3]

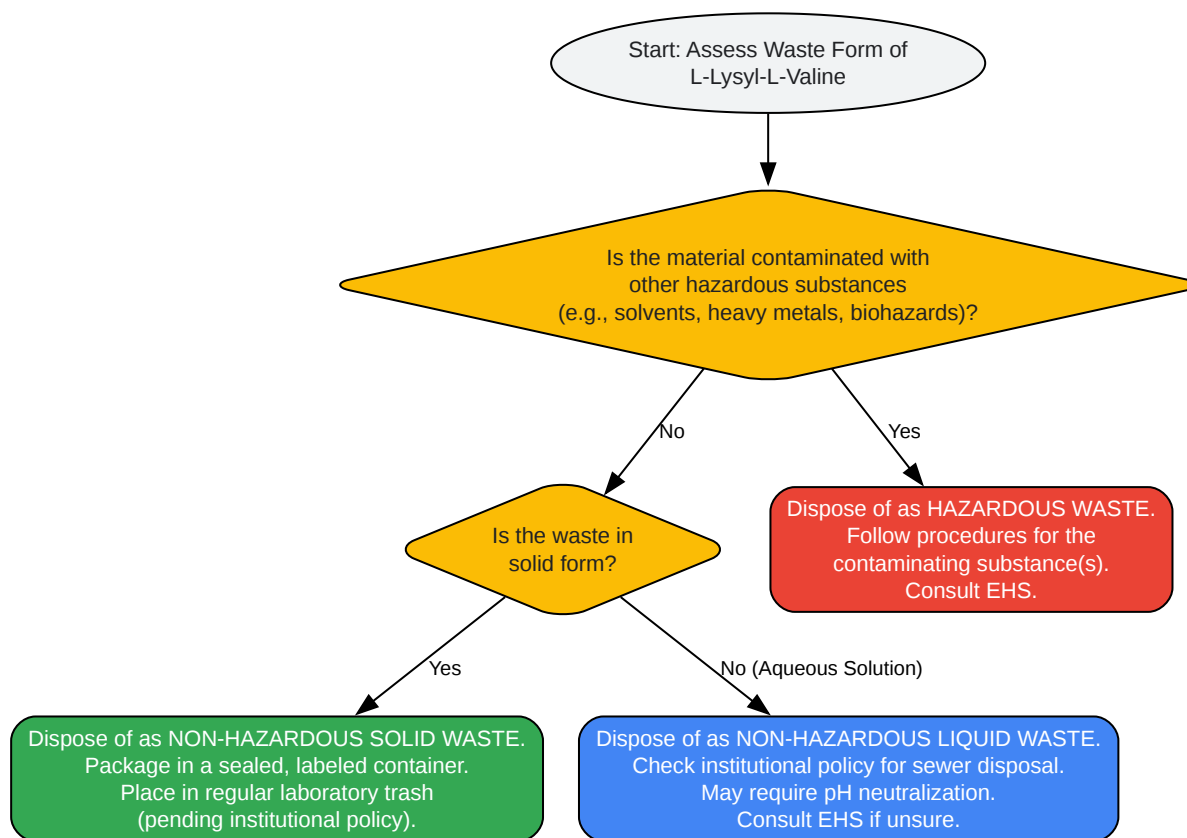
Personal Protective Equipment (PPE)

Before handling the compound for disposal, ensure the following minimum PPE is worn:

- Eye/Face Protection: Safety glasses or chemical safety goggles.
- Skin Protection: Standard laboratory coat and disposable nitrile gloves.
- Respiratory Protection: Not required under normal use conditions with adequate ventilation. If creating dust, a NIOSH-approved respirator may be appropriate.

Disposal Workflow

The logical flow for determining the correct disposal path is outlined below.



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Caption: Decision workflow for the proper disposal of L-Lysyl-L-Valine waste.

Experimental Protocols: Disposal & Spill Management

The following step-by-step protocols provide detailed methodologies for waste disposal and spill cleanup.

5.1 Protocol for Disposal of Solid, Uncontaminated L-Lysyl-L-Valine

This procedure applies to the pure, solid (powder) form of the dipeptide that has not been mixed with any hazardous materials.

- Preparation: Ensure all required PPE is worn.
- Containment: Carefully sweep or scoop the solid material into a chemically compatible container (e.g., a polyethylene bottle or bag).[4]
- Labeling: Securely close the container. Label it clearly as "Non-hazardous Waste: L-Lysyl-L-Valine" and include the date.
- Disposal: Dispose of the sealed container in the designated non-hazardous solid laboratory waste stream, which is typically the regular trash, unless your institution's policy specifies otherwise. Always confirm with your Environmental Health & Safety (EHS) office.

5.2 Protocol for Disposal of Dilute Aqueous Solutions of L-Lysyl-L-Valine

This procedure applies to dilute (<5% w/v) solutions of the dipeptide in water or benign buffer systems (e.g., PBS) that are free of hazardous contaminants.

- Consult EHS: Before proceeding, verify with your institution's EHS office that sewer disposal of non-hazardous, water-soluble biochemicals is permitted.[5]
- Check pH: Measure the pH of the solution. If it is outside the neutral range (typically 6.0-9.0), neutralize it with a dilute acid or base as appropriate.
- Disposal: While running a steady stream of cold water, slowly pour the solution down the drain.[5]
- Flush: Continue to flush the drain with copious amounts of water for at least one minute to ensure the solution is thoroughly diluted within the sanitary sewer system.

5.3 Protocol for Disposal of Contaminated L-Lysyl-L-Valine Waste

If L-Lysyl-L-Valine is mixed with or its container is contaminated by any hazardous substance (e.g., organic solvents, heavy metals, cytotoxic agents, infectious materials), the entire waste mixture must be treated as hazardous.

- Characterization: Identify all hazardous components in the waste mixture.
- Containment: Place the waste in a designated hazardous waste container that is appropriate for all components.
- Labeling: Label the container with a hazardous waste tag, listing all chemical constituents and their approximate percentages.
- Collection: Arrange for pickup by your institution's EHS department. Do not mix incompatible waste streams.

5.4 Protocol for Small Spill Cleanup (Solid Powder)

- Secure Area: Cordon off the spill area to prevent personnel from walking through it.
- Don PPE: Wear appropriate PPE, including gloves and safety glasses.
- Cleanup: Gently cover the spill with damp paper towels to avoid raising dust. Carefully wipe up the material, folding the paper towel inward.
- Disposal: Place the used paper towels into a sealed bag or container. Dispose of it as non-hazardous solid waste according to the protocol in Section 5.1.
- Decontaminate: Wipe the spill surface with soap and water.

Disclaimer: This document provides general guidance. All laboratory personnel are required to follow the specific waste disposal policies and procedures established by their institution's Environmental Health & Safety (EHS) department. When in doubt, contact your EHS office for clarification.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Page loading... [wap.guidechem.com]
- 3. L-Lysine-L-valine | C11H23N3O3 | CID 6992341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
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